

Best practices for Ridomil MZ application to ensure uniform coverage

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Compound of Interest

Compound Name: *Ridomil MZ*

CAS No.: *75701-74-5*

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Ridomil MZ Application: Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in achieving uniform coverage and optimal results with **Ridomil MZ** applications.

Frequently Asked Questions (FAQs)

Q1: What is the correct procedure for mixing **Ridomil MZ** WG?

A1: Proper mixing is crucial for a uniform application. Prepare only the amount of spray mixture needed for the immediate operation.[\[1\]](#)

Experimental Protocol: **Ridomil MZ** WG Slurry Preparation and Tank Mixing

- Pre-Mixing: For water-dispersible granule (WG) formulations like **Ridomil MZ**, it is recommended to first create a smooth cream or slurry by pre-mixing the required amount of

product with a small amount of water.[2]

- Tank Filling: Fill the spray or mixing tank with one-quarter of the required water volume.[1]
- Initiate Agitation: Start the sprayer's agitation system. Vigorous and continuous agitation is necessary throughout the mixing and application process.[3]
- Add Product: Pour the pre-mixed slurry into the partially filled tank.[2] If not pre-mixed, add the **Ridomil MZ WG** directly to the tank while the agitator is running.[1]
- Complete Filling: Continue agitation while adding the remaining water to the tank.[1]
- Ensure Dispersion: Allow the product to completely disperse in the water before beginning the application.[1]
- Tank Mixtures: If tank-mixing with other products, add them in the correct order. For instance, add **Ridomil MZ WG** and other water-dispersible granules or wettable powders first, mix well, and then add any emulsifiable concentrate (EC) or suspension concentrate (SC) products.[4] Always conduct a jar test to confirm physical compatibility with other products.[1]

Q2: What are the recommended application rates and water volumes?

A2: Application rates and water volumes vary significantly by crop, target disease, and application method (ground vs. aerial). Thorough coverage is essential for effective disease control.[1] Applying in sufficient water volume is key to ensuring that coverage. For specific recommendations, refer to the table below.

Data Presentation: Recommended Application Rates & Water Volumes

Crop	Target Disease(s)	Application Rate (Product/Acre)	Ground Application Water Volume (Gallons/Acre)	Aerial Application Water Volume (Gallons/Acre)
Potatoes	Late Blight, Early Blight, Pink Rot, Leak	2.5 lbs	10 - 150	5 - 10
Cucurbits	Downy Mildew	2.5 lbs	20 - 150	5 - 10
Onions (Dry Bulb)	Downy Mildew	2.5 lbs	20 - 150	5 - 10
Grapes	Downy Mildew	2.5 lbs	Apply to the point of runoff.[4]	Not specified

Note: These are general guidelines. Always consult the product label for specific instructions for your region and crop. Data compiled from multiple sources.[4][5]

Q3: What type of spray nozzle is best for ensuring uniform coverage with fungicides like Ridomil MZ?

A3: Nozzle selection is critical for achieving the desired droplet size and coverage. For foliar fungicides, a fine to medium droplet size is often recommended to ensure thorough plant coverage and canopy penetration.[6] Nozzles should be of the same size and spaced uniformly across the boom.[1]

- **Recommended Nozzle Types:** Flat-fan or twin flat-fan nozzles are often recommended for better leaf surface coverage. Air induction nozzles can also be used. For some targeted applications, hollow cone nozzles may be suitable.
- **Droplet Size:** The American Society of Agricultural and Biological Engineers (ASABE) provides a classification for droplet sizes. While smaller droplets improve coverage, they also increase the risk of drift.[6] It is a balance between achieving coverage and minimizing environmental exposure.

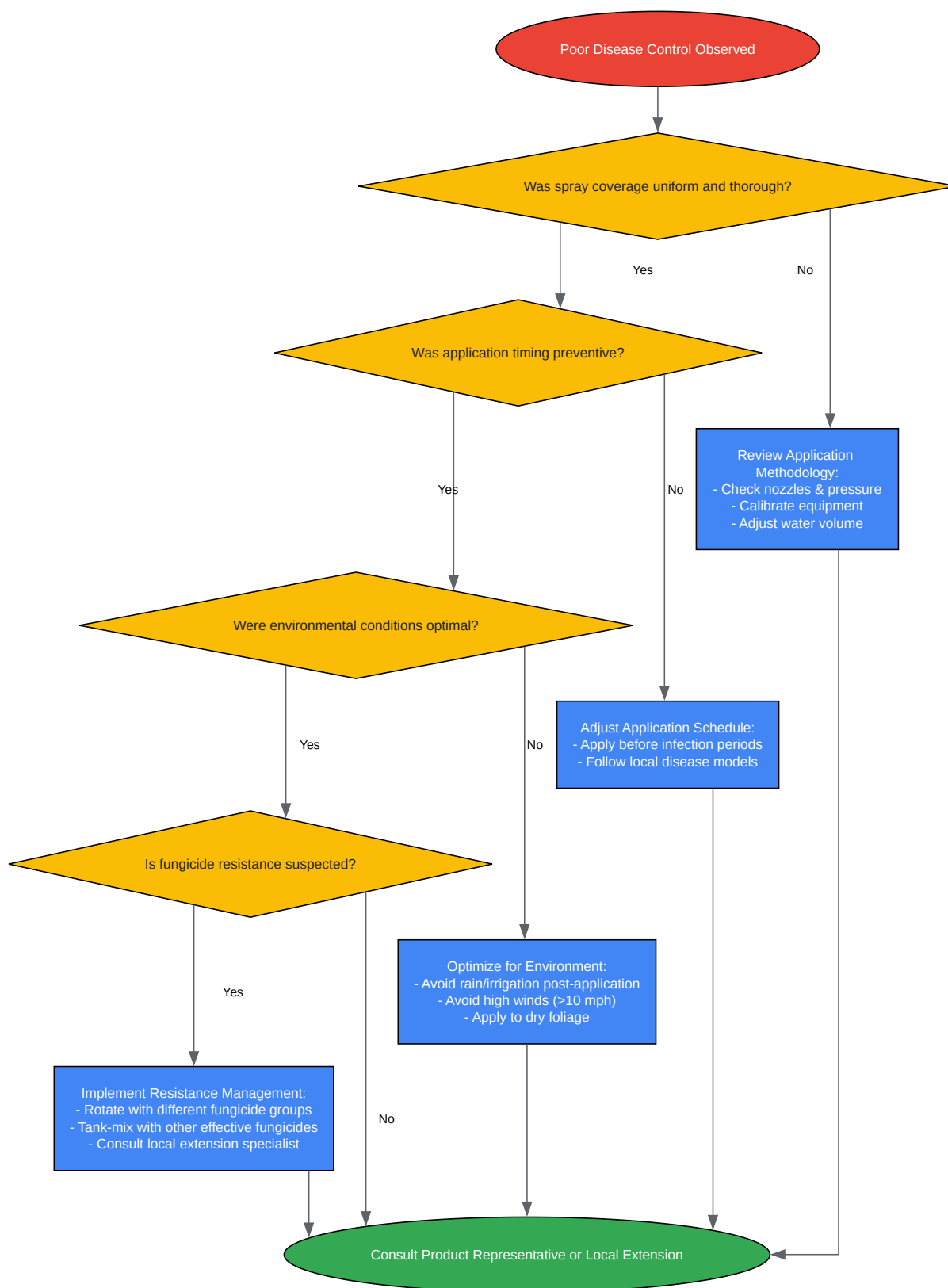
- Pressure: Operating pressure affects both the flow rate and the droplet size. A four-fold increase in pressure is required to double the flow rate of a nozzle, which will also significantly alter the droplet size.[6] Maintain a pressure of at least 275 kPa (approx. 40 PSI) to ensure good foliage penetration.[3]

Troubleshooting Guide

Q1: I am observing poor disease control despite applying **Ridomil MZ** at the recommended rate. What could be the cause?

A1: Several factors can lead to reduced efficacy. A systematic approach to troubleshooting can help identify the issue. Key areas to investigate include application coverage, timing, and the potential for fungicide resistance.

Mandatory Visualization: [Troubleshooting Workflow for Poor Efficacy](#)



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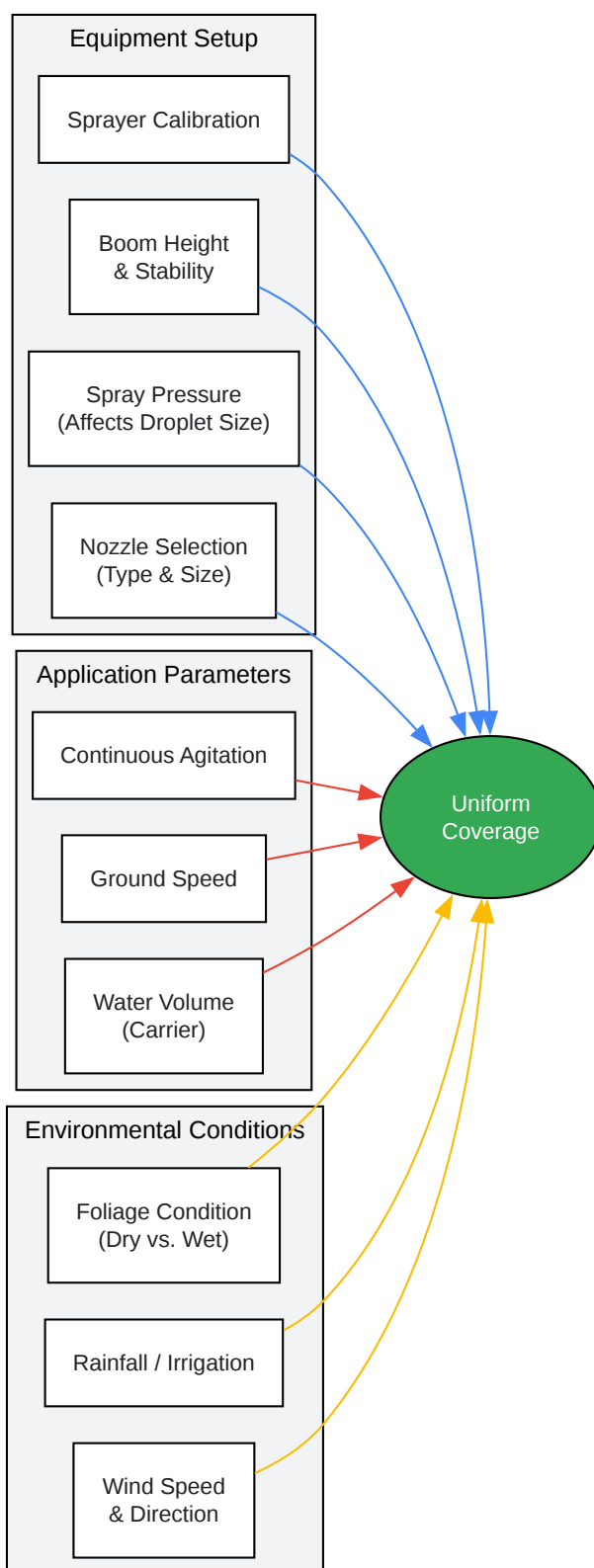
Caption: Troubleshooting flowchart for diagnosing poor disease control.

Q2: How do environmental conditions affect the uniformity and efficacy of my application?

A2: Environmental conditions at the time of application can significantly impact results.

- Wind: High wind speeds (>10 mph) can lead to spray drift, causing non-uniform coverage and potential damage to non-target areas. It is best to avoid applications during gusty conditions.[3]
- Rain and Irrigation: **Ridomil MZ** should be applied to dry foliage.[7] Rainfall or irrigation shortly after application can wash the product off the plant surface, reducing its effectiveness. A rain-free period of at least 2 hours post-application is recommended.[7]
- Temperature: Temperature can affect the rate of fungicide degradation and plant uptake. During hot summer months, fungicide depletion can be more rapid, potentially requiring shorter application intervals.

Mandatory Visualization: Factors Influencing Uniform Coverage



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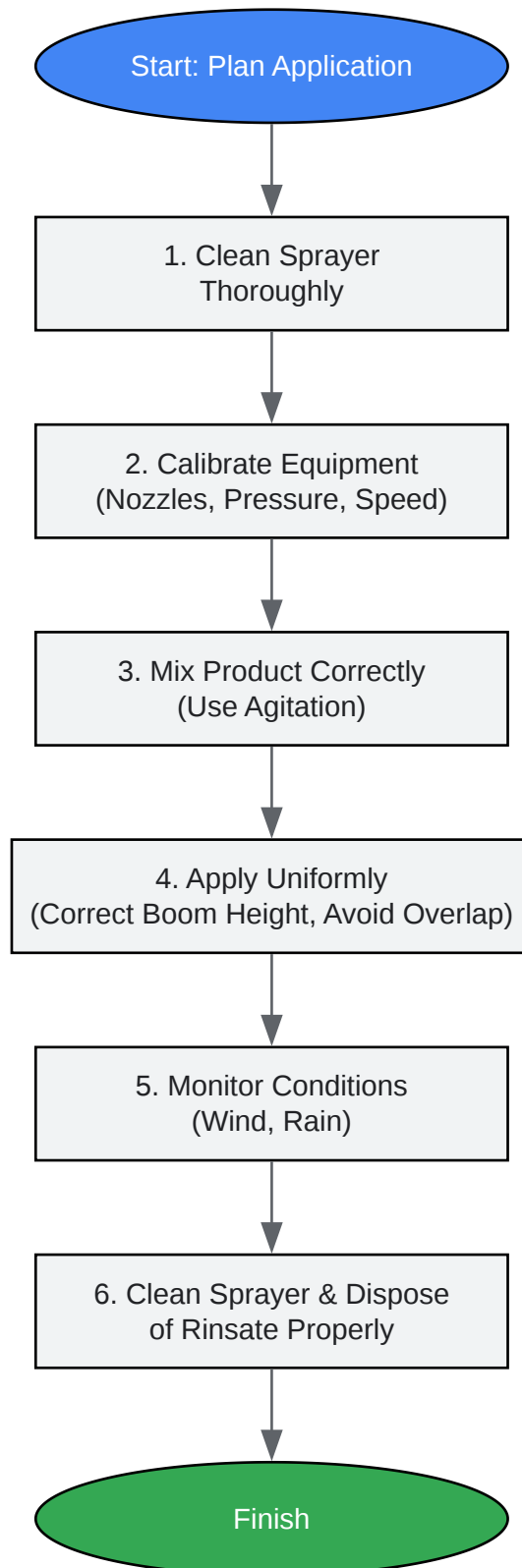
Caption: Key factors influencing uniform fungicide coverage.

Q3: My spray mixture is foaming or clogging the nozzles. What is the cause and how can I prevent it?

A3: Foaming can be caused by excessive agitation or the chemical properties of tank-mix partners. Nozzle clogging is often due to improper mixing or inadequate filtration.

- Preventing Foaming: Ensure the sprayer's by-pass or recirculation line discharges at the bottom of the tank to minimize foaming.[3]
- Preventing Clogging:
 - Clean Equipment: Thoroughly clean the spray tank before use to remove any residues.[1]
 - Proper Mixing: Ensure **Ridomil MZ WG** is fully dissolved and dispersed before spraying begins.[1]
 - Use Screens: Employ screens to protect the pump and prevent nozzles from clogging. Screens on the suction side of the pump should be 16-mesh or coarser, and screens between the pump and boom (and at the nozzles) should be 50-mesh or coarser.[1] Do not place a screen in the recirculation line.[1]

Mandatory Visualization: Ideal Application Workflow



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Caption: Workflow for best practices in **Ridomil MZ** application.

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